

Application Notes and Protocols for CAPSO Buffer Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Capso

Cat. No.: B1225162

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CAPSO, or 3-(Cyclohexylamino)-2-hydroxy-1-propanesulfonic acid, is a zwitterionic buffer that is widely used in biochemistry and molecular biology. As a member of the "Good's" buffers, it is valued for its minimal reactivity with biological components and its effective buffering capacity in the alkaline pH range. These characteristics make it a crucial component in various applications, including protein electrophoresis, immunoblotting, enzyme assays, and protein sequencing. Its ability to maintain a stable pH environment is critical for the integrity and activity of biological macromolecules in these experimental setups.

Physicochemical Properties

CAPSO possesses a unique combination of properties that make it suitable for a variety of biochemical applications. Its zwitterionic nature, conferred by the presence of both a sulfonic acid group and an amino group, allows it to resist significant pH changes in its buffering range.

Table 1: Physicochemical Properties of **CAPSO**

Property	Value	Reference(s)
Molecular Weight	237.32 g/mol	[1]
pKa (at 25°C)	9.6	
Useful pH Range	8.9 – 10.3	[1]
Appearance	White to off-white solid powder	[1]
Solubility in Water	Soluble	
CAS Number	73463-39-5	[1]

Applications

The alkaline buffering range of **CAPSO** makes it particularly useful for a variety of specialized laboratory procedures.

- **Immunoblotting and Western Blotting:** **CAPSO** is frequently used in transfer buffers for Western blotting, especially for the efficient transfer of high molecular weight proteins and those with high isoelectric points to nitrocellulose or PVDF membranes. The high pH of **CAPSO** buffers helps to ensure that proteins maintain a net negative charge, facilitating their migration out of the gel and onto the membrane.
- **Protein Sequencing and Analysis:** In protein sequencing and other analytical techniques, maintaining a stable, high pH environment is often necessary to ensure the proper charge and conformation of peptides and proteins for accurate analysis.
- **Enzyme Assays:** Many enzymatic reactions have optimal activity in the alkaline pH range. **CAPSO** provides a stable pH environment for these assays without significantly interacting with the enzymes or substrates.
- **Cell Culture Media:** In some specific applications, **CAPSO** can be used as a buffering agent in cell culture media to maintain a stable pH, which is crucial for cell viability and growth.
- **Electrophoresis:** **CAPSO** buffers are utilized in certain electrophoretic systems to maintain a constant pH during the separation of proteins and other biomolecules.

Experimental Protocol: Preparation of 50 mM CAPSO Buffer (pH 9.6)

This protocol provides a detailed method for the preparation of 1 liter of 50 mM **CAPSO** buffer at its pKa of 9.6.

Materials and Reagents

Table 2: Reagents and Materials for 50 mM **CAPSO** Buffer Preparation

Reagent/Material	Grade	Supplier (Example)
CAPSO (free acid)	Molecular Biology Grade	Sigma-Aldrich
Sodium Hydroxide (NaOH)	ACS Reagent Grade	Fisher Scientific
Deionized Water (ddH ₂ O)	High-purity, sterile	In-house or commercial
pH meter with electrode	Calibrated	
Magnetic stirrer and stir bar		
1 L Beaker		
1 L Graduated cylinder		
1 L Volumetric flask	Class A	
Weighing paper/boat		
Spatula		
Personal Protective Equipment	(Lab coat, gloves, safety glasses)	

Step-by-Step Preparation Protocol

- Calculate and Weigh **CAPSO**:
 - To prepare 1 liter of a 50 mM (0.050 mol/L) **CAPSO** solution, calculate the required mass of **CAPSO** powder using its molecular weight (237.32 g/mol).

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (g)} = 0.050 \text{ mol/L} \times 1 \text{ L} \times 237.32 \text{ g/mol} = 11.87 \text{ g}$
- Accurately weigh out 11.87 g of **CAPSO** powder using a calibrated analytical balance.
- Dissolve **CAPSO**:
 - Pour approximately 800 mL of deionized water into a 1 L beaker.
 - Place a magnetic stir bar in the beaker and place it on a magnetic stirrer.
 - While stirring, gradually add the weighed **CAPSO** powder to the water. The solution may appear cloudy as **CAPSO** has limited solubility at neutral pH.
- Adjust the pH:
 - Prepare a 1 M solution of NaOH.
 - Calibrate the pH meter according to the manufacturer's instructions using standard pH buffers.
 - Immerse the pH electrode in the **CAPSO** solution.
 - Slowly add the 1 M NaOH solution dropwise while continuously monitoring the pH.
 - As the pH increases, the **CAPSO** powder will dissolve completely.
 - Continue adding NaOH until the pH of the solution reaches 9.6. Be cautious not to overshoot the target pH. If you do, you can adjust back with a dilute solution of HCl, but it is best to add the base slowly.
- Final Volume Adjustment:
 - Once the desired pH is reached, carefully transfer the buffer solution into a 1 L volumetric flask.
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the buffer is transferred.

- Add deionized water to the volumetric flask until the bottom of the meniscus reaches the 1 L calibration mark.
- Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed.
- Sterilization and Storage:
 - For applications requiring sterile conditions, filter the buffer solution through a 0.22 μm sterile filter.
 - Store the prepared buffer in a clearly labeled, sterile container.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **CAPSO** powder and NaOH solutions.
- NaOH is corrosive and can cause severe burns. Handle with care in a well-ventilated area or under a fume hood.
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.
- Consult the Safety Data Sheet (SDS) for **CAPSO** and NaOH for complete safety information.

Storage and Stability

The stability of the prepared **CAPSO** buffer is dependent on the storage conditions.

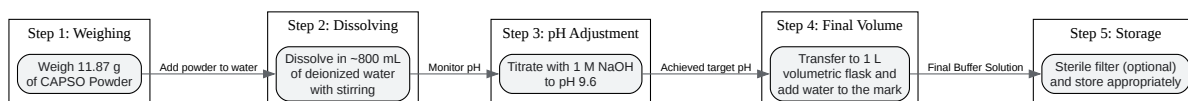
Table 3: Recommended Storage Conditions and Stability of 50 mM **CAPSO** Buffer

Storage Temperature	Recommended Duration	Notes
Room Temperature (20-25°C)	Up to 2 weeks	Prone to microbial growth. For longer storage, sterile filtration is recommended.
Refrigerated (2-8°C)	1-2 months	Reduces the risk of microbial contamination. Bring to room temperature before use.
Frozen (-20°C)	Up to 6 months	Aliquot the buffer into smaller, single-use volumes to avoid repeated freeze-thaw cycles. [1]

Note on Freeze-Thaw Cycles: Repeatedly freezing and thawing zwitterionic buffers can lead to changes in pH and concentration gradients within the solution, potentially affecting its buffering capacity. It is highly recommended to aliquot the buffer into smaller volumes before freezing to minimize the number of freeze-thaw cycles.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **CAPSO** buffer solution.



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of 50 mM **CAPSO** buffer at pH 9.6.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for CAPSO Buffer Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1225162#capso-buffer-preparation-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com